Application Note: Preparation of Glycinamide Hydrochloride Solutions

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Compound of Interest

Compound Name:	*2-Aminoacetamide acetate*
CAS No.:	*105359-66-8*
Cat. No.:	*B555459*

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Introduction

Glycinamide hydrochloride ($H_2NCH_2C(O)NH_2 \cdot HCl$), the hydrochloride salt of glycine's amide, is a versatile reagent in biochemical and pharmaceutical research.[1][2] It serves as one of Good's buffers, effective in the physiological pH range, making it particularly useful for cell culture applications.[1] Its pKa is approximately 8.20 at 20°C.[1][2][3] Furthermore, glycinamide hydrochloride is utilized as a pharmaceutical intermediate and a reagent in organic synthesis.[2][3][4] This document provides a detailed protocol for the preparation of aqueous solutions of glycinamide hydrochloride for research purposes.

Physicochemical Properties

A summary of the key quantitative data for glycinamide hydrochloride is presented in Table 1. This information is crucial for accurate preparation and handling of its solutions.

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Property	Value	Reference
Molecular Formula	$C_2H_7ClN_2O$	[3][4]
Molecular Weight	110.54 g/mol	[3][4]
Appearance	White to beige crystalline powder	[2][3]
Melting Point	204°C (decomposes)	[3][4]
Solubility in Water	1100 g/L	[3][4]
pKa (20°C)	8.20	[1][2][3]

Experimental Protocol

This protocol outlines the steps to prepare a stock solution of glycinamide hydrochloride.

Materials and Equipment:

- Glycinamide hydrochloride (CAS No. 1668-10-6)
- Deionized or distilled water
- Analytical balance
- Volumetric flask
- Magnetic stirrer and stir bar
- pH meter (optional, for buffer preparation)
- Hydrochloric acid (HCl) and Sodium Hydroxide (NaOH) solutions (for pH adjustment if creating a buffer)
- Sterile filtration apparatus (optional, for cell culture applications)

Procedure:

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- Calculation: Determine the mass of glycinamide hydrochloride required to achieve the desired concentration and volume.
  - Mass (g) = Desired Molarity (mol/L) × Volume (L) × Molecular Weight (110.54 g/mol)
  - Example for 1 M solution in 100 mL:
    - Mass = 1 mol/L × 0.1 L × 110.54 g/mol = 11.054 g
- Weighing: Accurately weigh the calculated amount of glycinamide hydrochloride powder using an analytical balance.
  - Note: Glycinamide hydrochloride is hygroscopic; minimize its exposure to the atmosphere. [3]
- Dissolution: a. Add the weighed powder to a volumetric flask of the appropriate size. b. Fill the flask to approximately 70-80% of the final volume with deionized or distilled water. c. Place a magnetic stir bar in the flask and stir the solution until the solid is completely dissolved. Glycinamide hydrochloride is highly soluble in water.[1][2][4]
- Final Volume Adjustment: Once the solid is fully dissolved, carefully add deionized or distilled water to the calibration mark on the volumetric flask.
- Mixing: Cap the flask and invert it several times to ensure the solution is homogeneous.
- pH Adjustment (for Buffer Preparation): If preparing a buffer solution at a specific pH, monitor the pH with a calibrated meter and adjust as necessary using dilute HCl or NaOH.
- Sterilization (Optional): For applications such as cell culture, sterilize the solution by passing it through a 0.22 µm filter.

Storage:

Store the prepared solution in a tightly sealed container at room temperature (15-25°C) or as recommended for the specific application.[5][6] The solid form should be stored in a dry, inert atmosphere.[5]

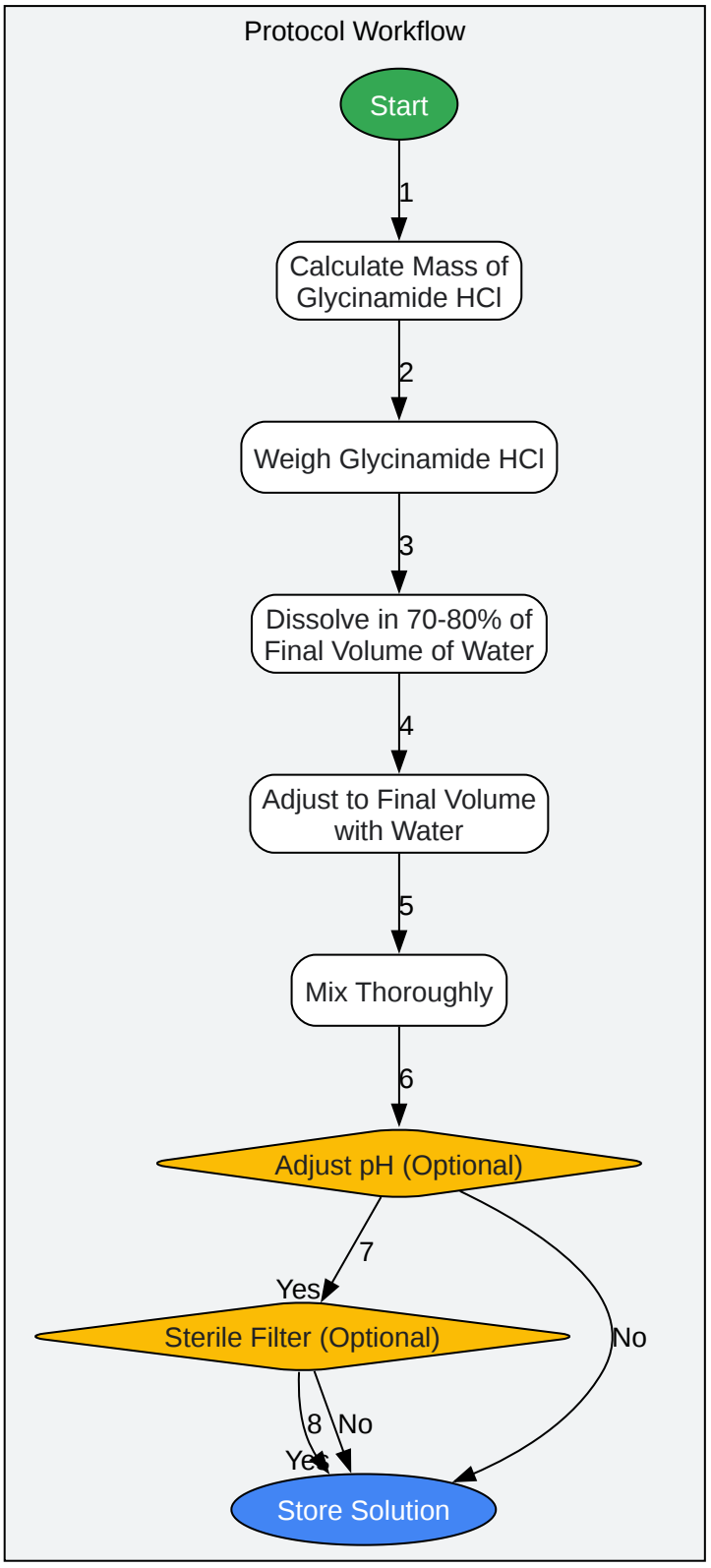
Safety Precautions:

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- Wear appropriate personal protective equipment (PPE), including safety glasses and gloves.
- Handle the powder in a well-ventilated area to avoid dust inhalation.
- Wash hands thoroughly after handling.[5][7]
- In case of contact with eyes or skin, rinse immediately with plenty of water.[8]

Diagrams

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Caption: Workflow for Glycinamide Hydrochloride Solution Preparation.

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